

Numidargistat dihydrochloride stability issues and proper storage conditions

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Compound of Interest

Compound Name: Numidargistat dihydrochloride

Cat. No.: B8075223

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Numidargistat Dihydrochloride Technical Support Center

Welcome to the technical support center for **Numidargistat dihydrochloride** (also known as CB-1158 dihydrochloride or INCB01158 dihydrochloride). This resource is designed to provide researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of this compound. Below you will find frequently asked questions (FAQs), troubleshooting guides, and experimental considerations to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Numidargistat dihydrochloride**?

A1: For long-term storage, solid **Numidargistat dihydrochloride** should be stored at -20°C in a dry, dark environment.^{[1][2][3]} The compound is noted to be sensitive to air and light, so it is crucial to keep the container tightly sealed and protected from light sources.^[1] For short-term storage, such as during routine laboratory use, temperatures of 0-4°C are acceptable for days to weeks.^[2]

Q2: How should I store solutions of **Numidargistat dihydrochloride**?

A2: The stability of **Numidargistat dihydrochloride** in solution depends on the solvent and storage temperature. For stock solutions prepared in DMSO, it is recommended to store them at -80°C for up to 6 months, or at -20°C for up to 1 month.[4] To minimize degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use vials.

Q3: What solvents are suitable for dissolving **Numidargistat dihydrochloride**?

A3: **Numidargistat dihydrochloride** is soluble in DMSO.[1][2] For in vivo studies, various formulations using co-solvents have been reported. It is recommended to prepare aqueous-based solutions fresh for each experiment. If you are preparing an aqueous solution from a DMSO stock, ensure the final DMSO concentration is compatible with your experimental system.

Q4: Is **Numidargistat dihydrochloride** sensitive to pH?

A4: Yes, the activity of Numidargistat has been shown to be pH-dependent.[5][6] As a boronic acid derivative, its stability can also be influenced by pH. It is advisable to maintain a consistent pH in your experimental buffers and to be aware that pH variations could affect not only the compound's stability but also its inhibitory potency.

Q5: What are the known stability issues with **Numidargistat dihydrochloride**?

A5: **Numidargistat dihydrochloride** is sensitive to air, light, and moisture.[1][4] As a boronic acid-containing compound, it may be susceptible to oxidation and hydrolysis. Boronic acids can also undergo dehydration to form cyclic anhydrides, known as boroxines. While specific degradation pathways for Numidargistat have not been detailed in publicly available literature, these general sensitivities should be considered during handling and storage.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results or loss of compound activity.	Compound degradation due to improper storage.	Ensure the solid compound is stored at -20°C, protected from light and air. For solutions, use aliquots stored at -80°C to avoid repeated freeze-thaw cycles. Prepare fresh working solutions for each experiment.
pH of the experimental buffer is affecting compound potency.	Verify and standardize the pH of all buffers and solutions used in your experiments. Be aware that the inhibitory activity of Numidargistat is pH-dependent. [5] [6]	
Precipitation of the compound in aqueous solutions.	Low aqueous solubility or exceeding the solubility limit when diluting from a DMSO stock.	When preparing aqueous solutions from a DMSO stock, add the stock solution to the aqueous buffer slowly while vortexing. Ensure the final concentration of the organic solvent is low and compatible with your assay. Gentle warming or sonication may aid dissolution. [7] [8]
Discoloration or change in the physical appearance of the solid compound.	Potential degradation due to exposure to light, air, or moisture.	Discard the compound if physical changes are observed, as this may indicate significant degradation. Always store the solid compound in a tightly sealed container in a dark and dry environment.

Data Presentation: Storage and Stability Summary

Table 1: Recommended Storage Conditions for **Numidargistat Dihydrochloride**

Form	Storage Temperature	Duration	Additional Precautions
Solid Powder	-20°C	Long-term (months to years)[2][3]	Protect from air, light, and moisture.[1][4] Keep container tightly sealed.
0-4°C	Short-term (days to weeks)[2]	Protect from light and moisture.	
Solution in DMSO	-80°C	Up to 6 months[4]	Store in single-use aliquots to avoid freeze-thaw cycles. Store under nitrogen, away from moisture. [4]
-20°C	Up to 1 month[4]	Store in single-use aliquots. Store under nitrogen, away from moisture.[4]	

Table 2: Known Sensitivities of **Numidargistat Dihydrochloride**

Factor	Effect on Stability	Mitigation Strategy
Light	Potential for photodegradation.	Store in an amber vial or a light-blocking container. ^[1]
Air	Susceptible to oxidation. ^[1]	Store under an inert atmosphere (e.g., nitrogen or argon) if possible. Keep the container tightly sealed.
Moisture	Risk of hydrolysis.	Store in a desiccator or a low-humidity environment. Ensure the container is tightly sealed.
pH	Both stability and activity can be affected.	Maintain a consistent and appropriate pH in buffered solutions.

Experimental Protocols

General Protocol for a Stability-Indicating HPLC Method

While a specific, validated stability-indicating method for **Numidargistat dihydrochloride** is not publicly available, the following protocol outlines a general approach for developing such a method for a small molecule drug substance. This protocol would require optimization and validation for this specific compound.

Objective: To develop a High-Performance Liquid Chromatography (HPLC) method capable of separating the intact **Numidargistat dihydrochloride** from its potential degradation products.

Materials:

- **Numidargistat dihydrochloride** reference standard
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid (or other suitable buffer components)

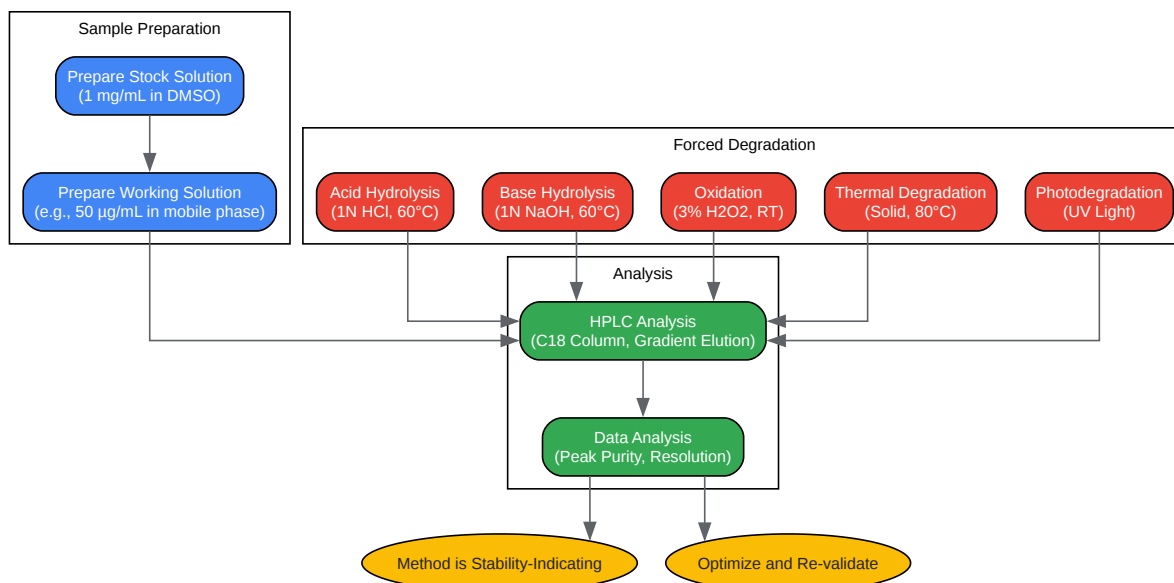
- Reverse-phase C18 column (e.g., 4.6 x 150 mm, 5 μ m)
- HPLC system with UV detector

Methodology:

- Standard and Sample Preparation:
 - Prepare a stock solution of **Numidargistat dihydrochloride** in a suitable solvent (e.g., DMSO or a mixture of acetonitrile and water) at a concentration of approximately 1 mg/mL.
 - For analysis, dilute the stock solution with the mobile phase to a working concentration (e.g., 50 μ g/mL).
- Forced Degradation Studies (Stress Testing):
 - Acid Hydrolysis: Add 1N HCl to a solution of the drug and heat at a controlled temperature (e.g., 60°C) for a specified time. Neutralize the solution before injection.
 - Base Hydrolysis: Add 1N NaOH to a solution of the drug and heat at a controlled temperature. Neutralize the solution before injection.
 - Oxidative Degradation: Treat a solution of the drug with 3% hydrogen peroxide at room temperature.
 - Thermal Degradation: Expose the solid drug to dry heat (e.g., 80°C) for a specified period, then dissolve for analysis.
 - Photodegradation: Expose a solution of the drug to UV light (e.g., in a photostability chamber).
- Chromatographic Conditions (Example):
 - Column: C18 reverse-phase column.
 - Mobile Phase: A gradient of Mobile Phase A (e.g., 0.1% formic acid in water) and Mobile Phase B (e.g., 0.1% formic acid in acetonitrile).

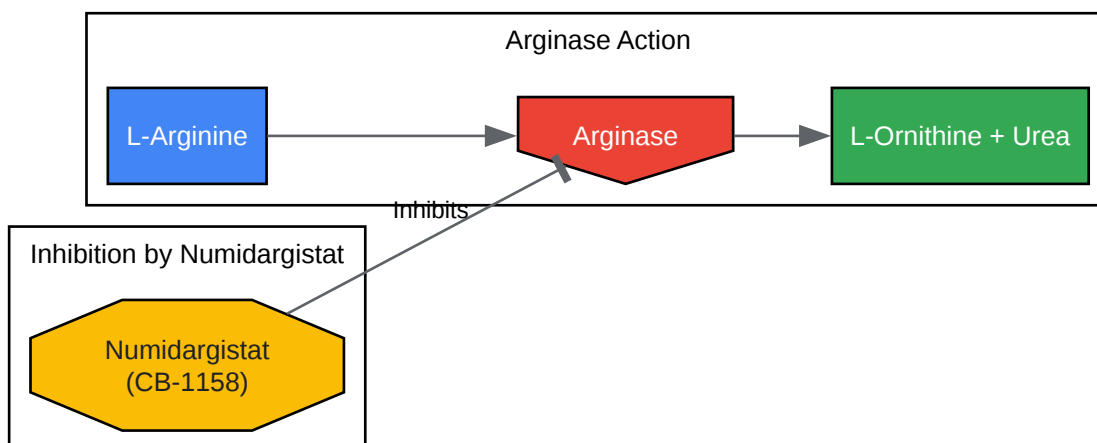
- Gradient Program: A linear gradient from low to high percentage of Mobile Phase B over a suitable runtime to ensure separation of all peaks.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: Determined by UV-Vis spectral analysis of Numidargistat (a starting point could be 220-280 nm).
- Injection Volume: 10 µL.
- Data Analysis:
 - Analyze the chromatograms of the stressed samples to identify any new peaks corresponding to degradation products.
 - The method is considered "stability-indicating" if the degradation product peaks are well-resolved from the main Numidargistat peak and from each other.

Visualizations



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Caption: Workflow for developing a stability-indicating HPLC method.



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Caption: Mechanism of action of Numidargistat as an arginase inhibitor.

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